

A Technical Guide to the Spectroscopic Characterization of 2-(Bromomethyl)-3-chlorophenol

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Compound of Interest

Compound Name: 2-(Bromomethyl)-3-chlorophenol

Cat. No.: B8032565

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This guide provides an in-depth analysis of the expected spectroscopic data for **2-(Bromomethyl)-3-chlorophenol**, a halogenated phenol derivative of interest in synthetic chemistry and drug discovery. As experimental spectra for this specific compound are not readily available in public databases, this document serves as a predictive reference for researchers, scientists, and professionals in drug development. The interpretations herein are grounded in fundamental principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS), and are supported by data from analogous compounds.

Molecular Structure and Spectroscopic Overview

The structural confirmation of a synthesized compound like **2-(Bromomethyl)-3-chlorophenol** is paramount. Spectroscopic techniques provide a detailed fingerprint of the molecule, allowing for unambiguous identification and assessment of purity.

Figure 1: Chemical structure of **2-(Bromomethyl)-3-chlorophenol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

Predicted ^1H NMR Data

The proton NMR spectrum of **2-(Bromomethyl)-3-chlorophenol** is expected to show distinct signals for the aromatic protons, the benzylic protons of the bromomethyl group, and the phenolic proton. The chemical shifts are influenced by the electronic effects of the substituents: the hydroxyl group is activating, while the chloro and bromomethyl groups are deactivating.

Proton	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Integration
Ar-H (position 4)	7.1 - 7.3	Doublet of doublets	1H
Ar-H (position 5)	6.9 - 7.1	Triplet	1H
Ar-H (position 6)	6.8 - 7.0	Doublet of doublets	1H
-CH ₂ Br	4.5 - 4.7	Singlet	2H
-OH	5.0 - 6.0	Singlet (broad)	1H

Expertise & Experience: The predicted chemical shifts for the aromatic protons are based on the additive effects of the substituents on the benzene ring. The electron-withdrawing nature of the chlorine and bromomethyl groups will shift the adjacent protons downfield, while the electron-donating hydroxyl group will shift them upfield. The broadness of the hydroxyl proton signal is due to chemical exchange and can be confirmed by a D₂O exchange experiment, where the peak would disappear.

Predicted ^{13}C NMR Data

The carbon NMR spectrum will provide information on the number and electronic environment of the carbon atoms in the molecule.

Carbon	Predicted Chemical Shift (ppm)
C-OH	150 - 155
C-Cl	130 - 135
C-CH ₂ Br	125 - 130
Aromatic CH	115 - 125
-CH ₂ Br	30 - 35

Trustworthiness: These predictions are based on established substituent effects on aromatic carbon chemical shifts. The carbons directly attached to the electronegative oxygen, chlorine, and bromine (via the methyl group) are expected to be the most deshielded and therefore appear at the lowest field.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Functional Group	Predicted Absorption Range (cm ⁻¹)	Vibration
Phenolic O-H	3200 - 3600 (broad)	Stretching
Aromatic C-H	3000 - 3100	Stretching
Aromatic C=C	1450 - 1600	Stretching
C-O	1200 - 1260	Stretching
C-Cl	700 - 800	Stretching
C-Br	500 - 600	Stretching

Authoritative Grounding: The broadness of the O-H stretch is a hallmark of hydrogen bonding in phenols. The positions of the C-Cl and C-Br stretches are in the fingerprint region and can be

influenced by the overall molecular structure. The presence of strong, sharp peaks in the 1450-1600 cm^{-1} region is indicative of the aromatic ring.[1]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

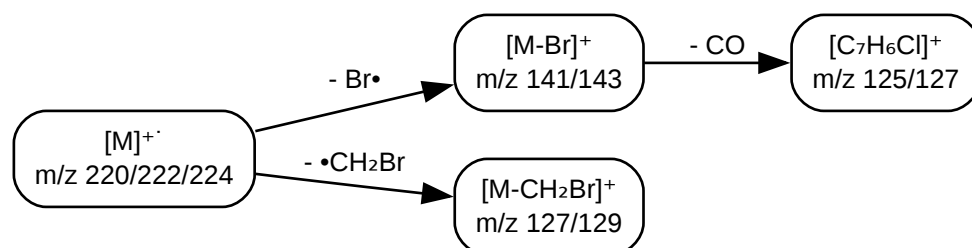
Predicted Molecular Ion Peak:

Due to the presence of two halogen isotopes with significant natural abundance (^{79}Br , ^{81}Br and ^{35}Cl , ^{37}Cl), the molecular ion peak will appear as a cluster of peaks. The most abundant peak (M^+) will be at m/z 220, corresponding to the molecule with ^{79}Br and ^{35}Cl . The relative intensities of the isotopic peaks can be predicted based on the natural abundances of the isotopes.

Ion	m/z	Relative Intensity (%)
$[\text{M}]^+$ (^{79}Br , ^{35}Cl)	220	100
$[\text{M}+2]^+$ (^{81}Br , ^{35}Cl or ^{79}Br , ^{37}Cl)	222	~130
$[\text{M}+4]^+$ (^{81}Br , ^{37}Cl)	224	~32

Predicted Fragmentation Pattern:

The fragmentation of **2-(Bromomethyl)-3-chlorophenol** in an electron ionization (EI) mass spectrometer is expected to proceed through several key pathways.



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Figure 2: Predicted major fragmentation pathways for **2-(Bromomethyl)-3-chlorophenol**.

Expertise & Experience: The most likely initial fragmentation will be the loss of a bromine radical, which is a good leaving group, to form a stable benzylic carbocation. Another probable fragmentation is the loss of the entire bromomethyl radical. Subsequent loss of carbon monoxide from the resulting phenolic cation is a common fragmentation pathway for phenols.

[\[2\]](#)[\[3\]](#)

Experimental Protocols

For the acquisition of high-quality spectroscopic data, the following standardized protocols are recommended.

NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the sample in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a 5 mm NMR tube.
- Instrument Setup: Use a spectrometer with a field strength of at least 300 MHz for ^1H NMR and 75 MHz for ^{13}C NMR.
- Data Acquisition:
 - Lock the spectrometer on the deuterium signal of the solvent.[\[4\]](#)
 - Shim the magnetic field to achieve optimal homogeneity.[\[4\]](#)
 - For ^1H NMR, acquire the spectrum using a standard pulse-acquire sequence.[\[4\]](#)
 - For ^{13}C NMR, a proton-decoupled pulse sequence is typically used to simplify the spectrum and enhance sensitivity.[\[4\]](#)
- Data Processing: Apply a Fourier transform to the acquired free induction decay (FID), followed by phase and baseline correction.

IR Spectroscopy

- Sample Preparation:

- For solid samples, the KBr pellet method or Attenuated Total Reflectance (ATR) can be used.
- For liquid samples, a thin film between two salt plates (e.g., NaCl) is suitable.
- Data Acquisition:
 - Record a background spectrum of the empty sample compartment.
 - Place the sample in the instrument and record the sample spectrum.
 - The final spectrum is the ratio of the sample spectrum to the background spectrum.
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry

- Sample Introduction: Introduce a dilute solution of the sample into the mass spectrometer via a suitable inlet system (e.g., direct infusion, or coupled with gas or liquid chromatography).
- Ionization: Use an appropriate ionization technique, such as Electron Ionization (EI) for fragmentation analysis or a softer ionization method like Electrospray Ionization (ESI) to primarily observe the molecular ion.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The abundance of each ion is measured by a detector.
- Data Interpretation: Analyze the resulting mass spectrum to determine the molecular weight and elucidate the fragmentation pattern.

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